Technical Support Center: Refining Port Performance Benchmarks with ANTAQ Data

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Compound of Interest		
Compound Name:	Antaq	
Cat. No.:	B10773601	Get Quote

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers and analysts using data from the Agência Nacional de Transportes Aquaviários (**ANTAQ**) to benchmark and refine port performance metrics.

Frequently Asked Questions (FAQs)
Data Acquisition

Q: Where can I find and download **ANTAQ**'s port data?

A: **ANTAQ** provides public access to its data through the "Anuário Estatístico Aquaviário" (Waterway Statistical Yearbook) and its interactive data panel. The primary portal for accessing this information is the **ANTAQ** website. The data is often available in raw formats like CSV or through interactive dashboards that may allow for data extraction.

Q: What is the typical structure of **ANTAQ**'s port performance datasets?

A: **ANTAQ**'s datasets are generally structured in a tabular format. Key data columns you might encounter include identifiers for the port and terminal, cargo type (e.g., general cargo, solid bulk, liquid bulk), type of navigation (e.g., cabotage, long haul), and measurements of cargo handled (in tons) and vessel movements. Time-series data is usually organized by month and year.

Q: Are there any access restrictions or costs associated with using **ANTAQ**'s data?

A: The statistical data provided by **ANTAQ** for public consultation is generally free of charge for researchers and the general public. However, specific, highly detailed, or customized data requests might require a formal application process and could be subject to administrative fees.

Troubleshooting Guides
Data Cleaning and Preprocessing

Q: I've downloaded the data, but it contains inconsistencies and missing values. What should I do?
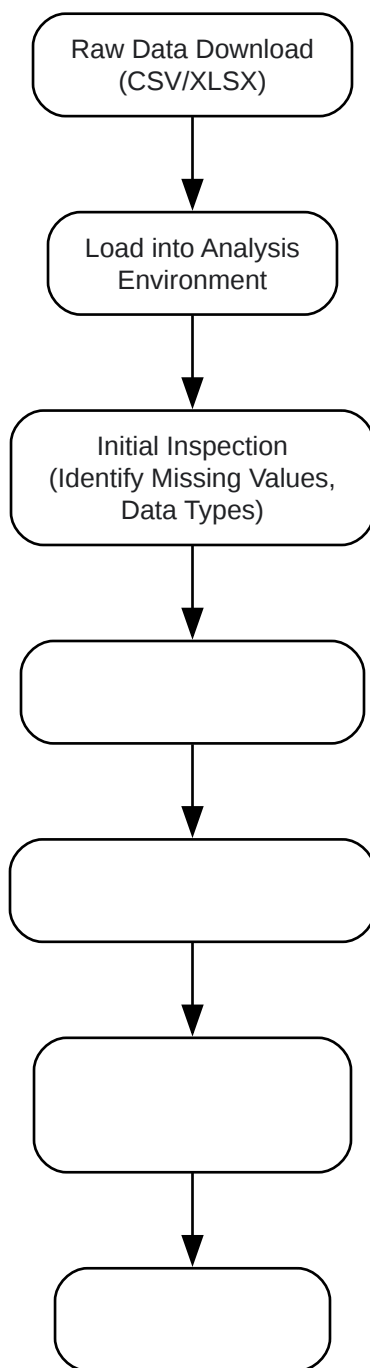
A: Data from public sources often requires cleaning. Follow the protocol below for a systematic approach to data preprocessing.

Experimental Protocol: **ANTAQ** Data Cleaning and Preprocessing

- Initial Data Loading and Inspection:

  - Load the dataset into a data analysis environment (e.g., Python with Pandas, R).

  - Perform an initial inspection to understand the data types, identify missing values, and look for obvious errors.

- Handling Missing Values:

  - Identify columns with a high percentage of missing data. Decide whether to discard these columns or to use imputation methods.

  - For numerical data, consider imputation with the mean, median, or a more advanced model-based technique. For categorical data, the mode can be a suitable choice.

- Correcting Inconsistencies:

  - Standardize categorical data. For instance, ensure that port names are consistent (e.g., "Porto de Santos" vs. "Santos Port").

  - Check for and correct data entry errors, such as negative values for cargo tonnage or vessel counts.

- Data Transformation:

  - Convert data types as needed. For example, ensure that date columns are in a datetime format and numerical columns are not stored as text.

  - Create new, relevant features if required for your analysis, such as calculating the average cargo per vessel.

Logical Workflow for Data Preprocessing

```
        ┌─────────────────────┐
        │  Raw Data Download  │
        │     (CSV/XLSX)      │
        └─────────────────────┘
                   │
                   ▼
        ┌─────────────────────┐
        │  Load into Analysis │
        │     Environment     │
        └─────────────────────┘
                   │
                   ▼
        ┌─────────────────────┐
        │  Initial Inspection │
        │ (Identify Missing   │
        │  Values, Data Types)│
        └─────────────────────┘
                   │
                   ▼
        ┌─────────────────────┐
        │                     │
        └─────────────────────┘
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        │                     │
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```

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Caption: Data preprocessing workflow from raw download to analysis-ready data.

Performance Benchmark Calculation

Q: How can I calculate key port performance indicators from **ANTAQ**'s data?

A: Once your data is clean, you can calculate various benchmarks. Below is a table summarizing some common indicators and the data required to calculate them.
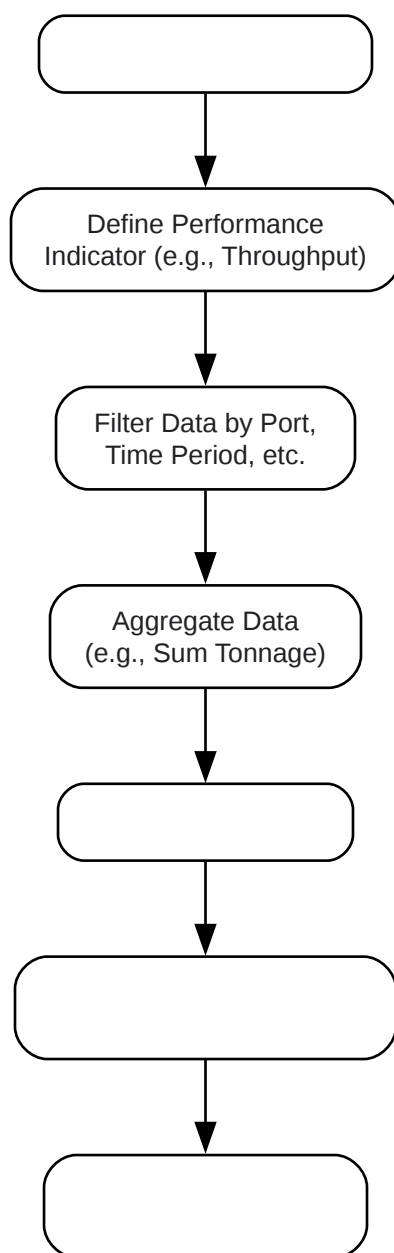
Table 1: Key Port Performance Indicators from **ANTAQ** Data

Performance Indicator	Description	Data Required from ANTAQ
Cargo Throughput	Total cargo tonnage handled by a port.	Sum of cargo handled (tons) over a specific period.
Vessel Turnaround Time	Average time a vessel spends in port.	Data on vessel arrival and departure times (if available).
Berth Occupancy Rate	Percentage of time berths are occupied.	Vessel arrival/departure data and number of berths.
Cargo Handling Productivity	Cargo handled per unit of time or per vessel.	Total cargo handled and total vessel calls or time.

Experimental Protocol: Calculating Cargo Throughput

- Isolate Relevant Data: Filter the cleaned dataset to include only the data for the specific port, terminal, and time period you are analyzing.

- Group and Aggregate: Group the data by the desired dimension (e.g., by month, by cargo type) and sum the cargo tonnage for each group.

- Comparative Analysis: To create a benchmark, compare the calculated throughput of one port against others or against its own historical performance.

Workflow for Benchmark Calculation

Flowchart:
- (empty box)
- Define Performance Indicator (e.g., Throughput)
- Filter Data by Port, Time Period, etc.
- Aggregate Data (e.g., Sum Tonnage)
- (empty box)
- (empty box)
- (empty box)

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